

Deceth-4 phosphate molecular weight and formula

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Compound of Interest

Compound Name: *Deceth-4 phosphate*

Cat. No.: *B088713*

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Technical Data Sheet: Deceth-4 Phosphate

Introduction

Deceth-4 phosphate is a versatile anionic surfactant and emulsifying agent.[1][2][3] It is the polyethylene glycol (PEG) ether of decyl alcohol that has been phosphorylated.[1][2] The "4" in its name signifies an average of four repeating units of ethylene oxide in the molecule.[1][2] While it is a compound of interest in various chemical applications, its use is most prominently documented in the cosmetics and personal care industries.[4][5] This technical guide provides a summary of its molecular characteristics, primary functions, and a visualization of its mechanism of action as an emulsifier. Information regarding its application in drug development and detailed experimental protocols in a research context is limited in publicly available literature.

Chemical and Physical Properties

The fundamental properties of **Deceth-4 phosphate** are summarized in the table below.

Property	Value	Citations
Molecular Formula	C12H29O6P	[5] [6] [7] [8]
Molecular Weight	300.332 g/mol	[9]
CAS Number	52019-36-0	[5] [6] [7] [8]
Synonyms	PEG-4 Decyl ether phosphate, Polyoxyethylene (4) decyl ether phosphate, Crodafos D4A, Monafax 1214	[6] [10]

Primary Functions and Applications

Deceth-4 phosphate's primary role is that of a surfactant and emulsifier.[\[1\]](#)[\[4\]](#) Its amphiphilic molecular structure, possessing both a hydrophilic (phosphate and polyoxyethylene head) and a lipophilic (decyl tail) component, allows it to reduce the surface tension between immiscible liquids, such as oil and water.[\[1\]](#) This property makes it highly effective in creating and stabilizing emulsions.[\[1\]](#)

Its main applications are in the formulation of a wide range of consumer products:

Industry	Product Examples	Function	Citations
Personal Care & Cosmetics	Shampoos, Conditioners, Body Washes, Creams, Lotions	Emulsifier, Cleansing Agent, Foaming Agent, Wetting Agent	[4] [11]
Cleaning Products	Household Cleaners	Surfactant, Cleansing Agent	[11]

Applications in Drug Development and Research

Currently, there is a notable lack of extensive, publicly available research detailing the use of **Deceth-4 phosphate** in drug development, including specific signaling pathways or advanced experimental protocols. While some chemical suppliers list it among their portfolio for

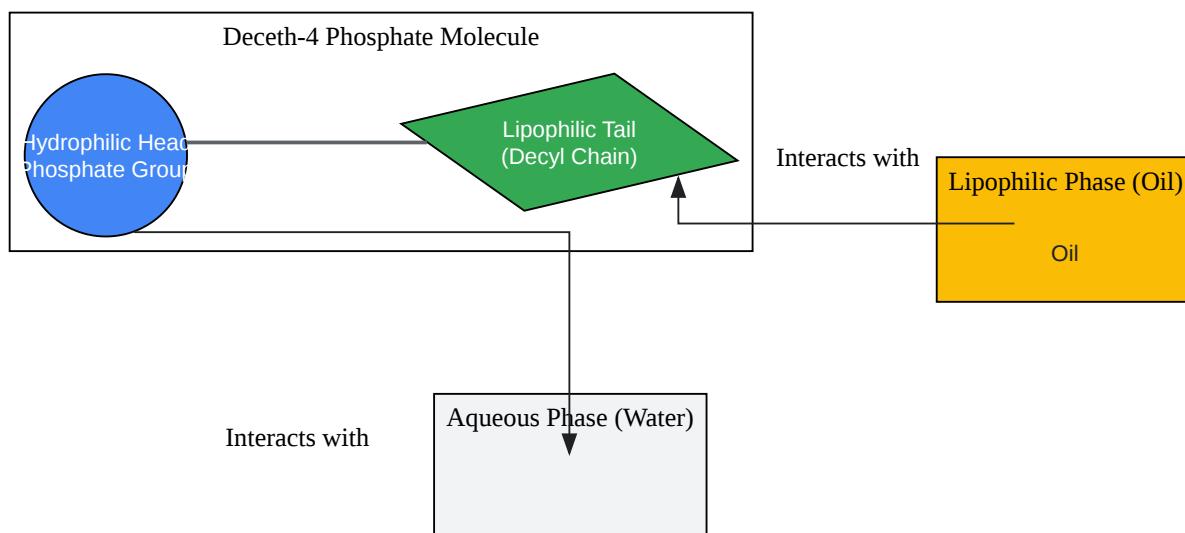
pharmaceutical clients, its role is generally understood to be that of a basic excipient for topical formulations, leveraging its surfactant and emulsifying properties, rather than as an active pharmacological agent or a key component in advanced drug delivery systems like nanoparticles or liposomes. The broader class of polyoxyethylene alkyl ethers is used in topical pharmaceutical formulations, but specific data on **Deceth-4 phosphate** remains limited.[12]

Experimental Protocols

Detailed experimental protocols for the use of **Deceth-4 phosphate** in a drug development context, such as in specific assays or as part of a drug delivery vehicle, are not well-documented in peer-reviewed literature. Its primary use is in formulation science, where protocols would involve standard emulsion preparation techniques.

Visualization of Emulsification Mechanism

The following diagram illustrates the fundamental mechanism by which **Deceth-4 phosphate** functions as an emulsifier to create a stable oil-in-water emulsion.



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Caption: Mechanism of oil-in-water emulsification by **Deceth-4 phosphate**.

Safety and Toxicology

The safety of **Deceth-4 phosphate** has been evaluated primarily in the context of its use in cosmetic products. The Cosmetic Ingredient Review (CIR) Expert Panel assessed the safety of alkyl PEG ethers, including the deceth ingredients, and concluded that they are safe for use in cosmetics when formulated to be non-irritating.[13] Developmental and reproductive toxicity studies, as well as mutagenicity data for the broader category of alkyl PEG ethers, were found to be negative.[13] It is important to note that, as a byproduct of ethoxylation, trace amounts of 1,4-dioxane may be present, which can be controlled through purification processes.[13]

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